

# Biliverdin Dihydrochloride: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Biliverdin dihydrochloride*

Cat. No.: *B15598776*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal safety endorsement or protocol. Always consult the most current Safety Data Sheet (SDS) from your supplier and adhere to all applicable institutional and governmental regulations before handling any chemical substance.

## Introduction

**Biliverdin dihydrochloride**, a water-soluble salt of the green tetrapyrrolic bile pigment biliverdin, is a crucial intermediate in the catabolism of heme.<sup>[1][2]</sup> Its role as a potent antioxidant and its anti-inflammatory properties have made it a compound of interest in various fields of biomedical research.<sup>[1][3]</sup> This guide provides a comprehensive overview of the safety and handling precautions necessary for the use of **biliverdin dihydrochloride** in a laboratory setting, with a focus on protecting researchers and ensuring experimental integrity.

## Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **biliverdin dihydrochloride** is fundamental to its safe handling and storage.

Property	Value	Reference
Chemical Formula	C <sub>33</sub> H <sub>34</sub> N <sub>4</sub> O <sub>6</sub> · 2HCl	[4]
Molecular Weight	655.58 g/mol	[4]
Appearance	Crystalline solid	[5]
Solubility	Soluble in DMSO and dimethylformamide (approx. 20 mg/ml). Sparingly soluble in aqueous buffers. For aqueous solutions, dissolve in DMF first.	[5]
Storage Temperature	2-8°C or -20°C	[3][4]
Stability	Photosensitive; undergoes photodegradation. Prone to oxidation. Solutions may be stable for several days at 4°C and up to 1 month at -20°C when protected from light and air.	[6]

## Hazard Identification and Classification

There is a notable discrepancy in the classification of **biliverdin dihydrochloride** across different suppliers. This underscores the importance of consulting the specific SDS provided with your product.

Conflicting GHS Classifications:

Hazard Classification	Source 1	Source 2
Acute Oral Toxicity	Not Classified	Category 4 (Harmful if swallowed)
Acute Aquatic Toxicity	Not Classified	Category 1 (Very toxic to aquatic life)
Chronic Aquatic Toxicity	Not Classified	Category 1 (Very toxic to aquatic life with long lasting effects)

Source 1 represents SDS that do not classify the substance as hazardous.<sup>[4][7]</sup> Source 2 represents an SDS with a GHS classification.<sup>[3]</sup>

Due to these conflicting classifications, it is prudent to handle **biliverdin dihydrochloride** with a degree of caution, assuming it may be harmful if ingested and poses a significant hazard to the aquatic environment.

NFPA 704 Ratings (scale 0-4):<sup>[4][7]</sup>

- Health: 0
- Fire: 0
- Reactivity: 0

## Experimental Protocols: Safety and Handling

While specific, detailed toxicological studies on **biliverdin dihydrochloride** are not readily available in the public domain, the following sections outline standard procedures for its safe handling based on available SDS and general laboratory best practices.

## Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the first line of defense against potential exposure.

Equipment	Specification
Eye Protection	Chemical safety goggles or glasses.
Hand Protection	Impermeable chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Not typically required for small quantities handled with adequate ventilation. Use a NIOSH-approved respirator if dusts are generated or if working in a poorly ventilated area.

## Engineering Controls

- Ventilation: Work in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood.

## Handling and Storage

- General Handling: Avoid contact with skin, eyes, and clothing.<sup>[5]</sup> Avoid inhalation of dust.<sup>[3]</sup> Wash hands thoroughly after handling.<sup>[3][5]</sup>
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.<sup>[3]</sup> Protect from light and moisture.<sup>[4]</sup> Recommended storage temperatures vary, with some sources suggesting 2-8°C and others -20°C.<sup>[3][4]</sup> Always refer to the manufacturer's instructions.
- Solutions: Biliverdin is photosensitive and prone to oxidation in solution.<sup>[6]</sup> Freshly prepared solutions should be protected from light and air.<sup>[6]</sup> For storage, aliquots in DMSO can be stored at -20°C under an inert gas like argon or nitrogen.<sup>[6]</sup> Avoid repeated freeze-thaw cycles.<sup>[6]</sup>

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Spill and Disposal Procedures

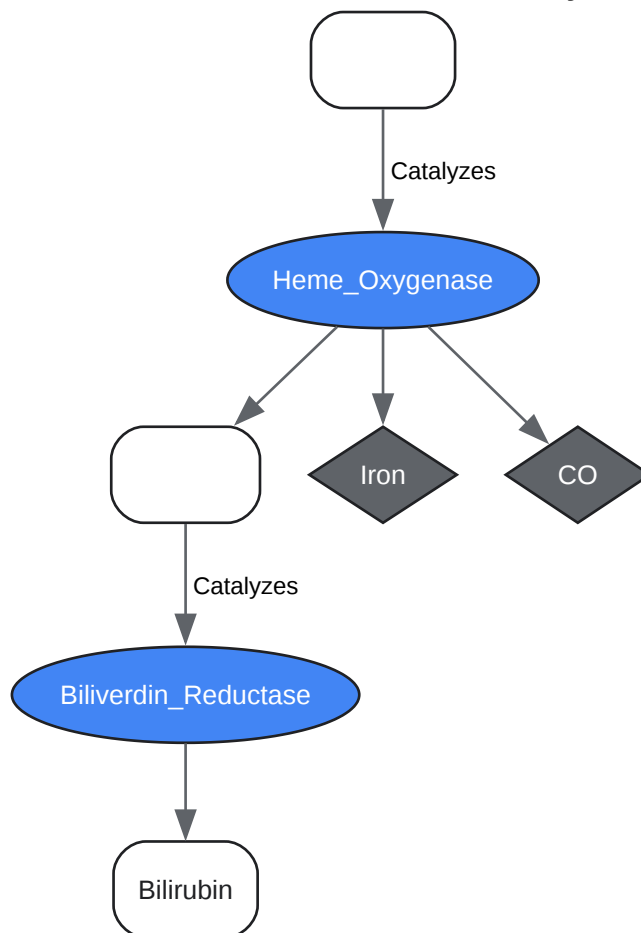
- Spill Containment: Wear appropriate PPE. For solid spills, carefully sweep up and place in a suitable container for disposal. Avoid generating dust. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Disposal: Dispose of waste in accordance with all local, state, and federal regulations. Given the potential for high aquatic toxicity, do not allow the substance to enter drains or waterways.<sup>[3]</sup>

## Visualizations

### Biological Pathway: Heme Catabolism

Biliverdin is a key intermediate in the breakdown of heme. Understanding this pathway provides context for its biological relevance.

## Heme Catabolism Pathway



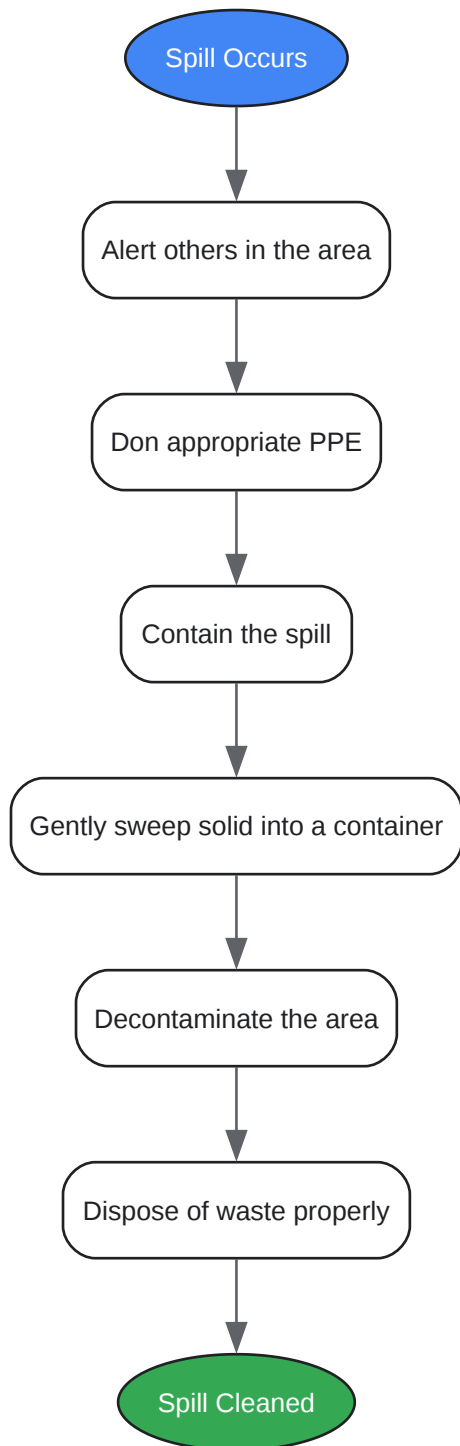
[Click to download full resolution via product page](#)

Caption: Simplified diagram of the heme catabolism pathway.

## Experimental Workflow: Handling a Solid Spill

This workflow provides a logical sequence of actions to take in the event of a solid **biliverdin dihydrochloride** spill.

## Solid Spill Response Workflow

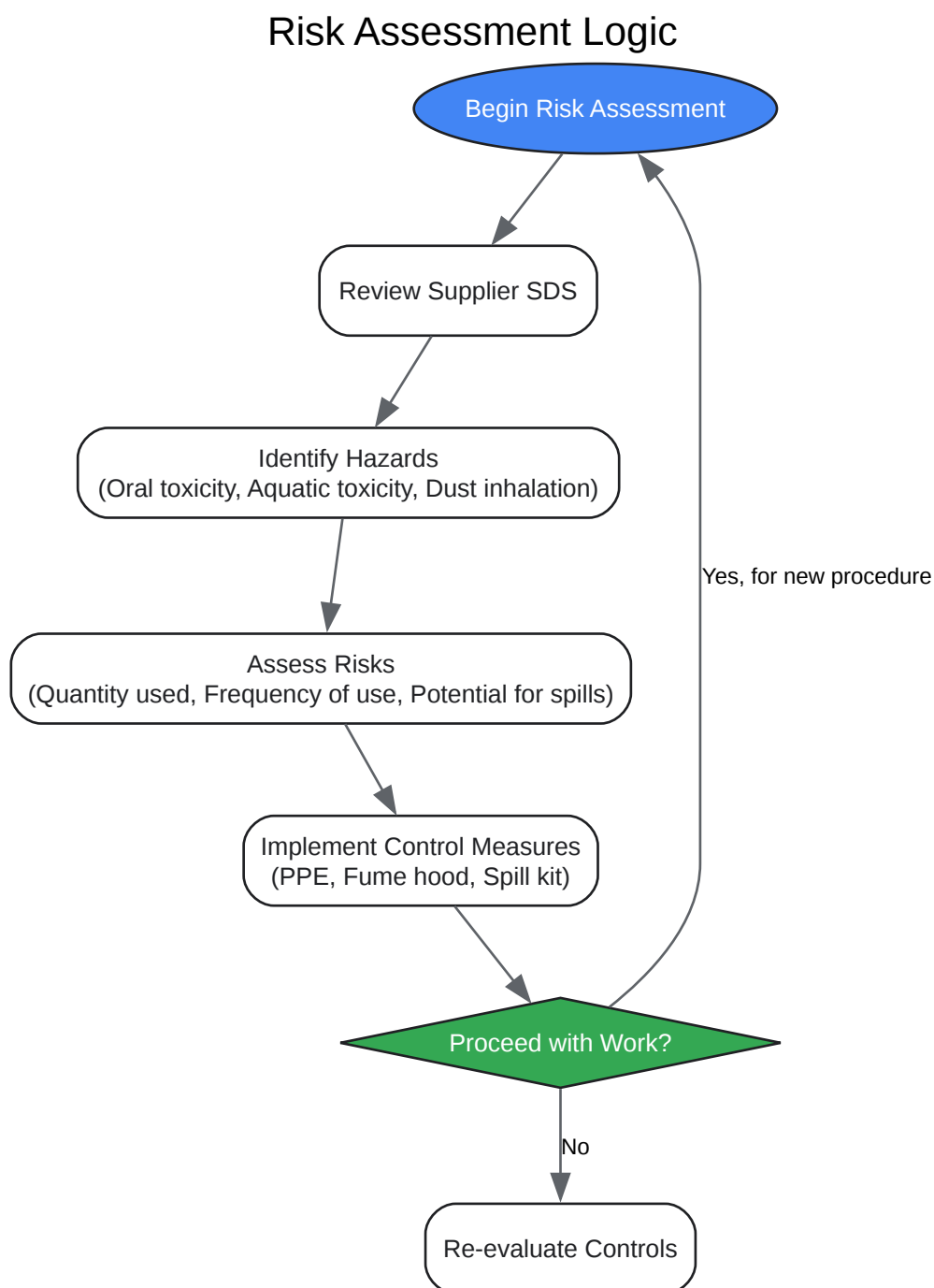


[Click to download full resolution via product page](#)

Caption: Workflow for responding to a solid chemical spill.

## Logical Relationship: Risk Assessment for Handling

This diagram illustrates the key considerations in performing a risk assessment before working with **biliverdin dihydrochloride**.



[Click to download full resolution via product page](#)



Caption: Logical flow for a chemical handling risk assessment.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. Biochemistry, Biliverdin - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 4. Bile fluorescence, heme oxygenase induction, and increased biliverdin excretion by mixtures of environmental toxicants - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Biliverdin (hydrochloride) | CAS 856699-18-8 | Cayman Chemical | Biomol.com [[biomol.com](https://biomol.com)]
- 6. [caymanchem.com](https://caymanchem.com) [[caymanchem.com](https://caymanchem.com)]
- 7. [ntp.niehs.nih.gov](https://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](https://ntp.niehs.nih.gov)]
- To cite this document: BenchChem. [Biliverdin Dihydrochloride: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15598776#biliverdin-dihydrochloride-safety-and-handling-precautions>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)